

# Available Chemical Data for Benzo[*pqr*]picene

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Benzo[*pqr*]picene

CAS No.: 189-96-8

Cat. No.: S1513510

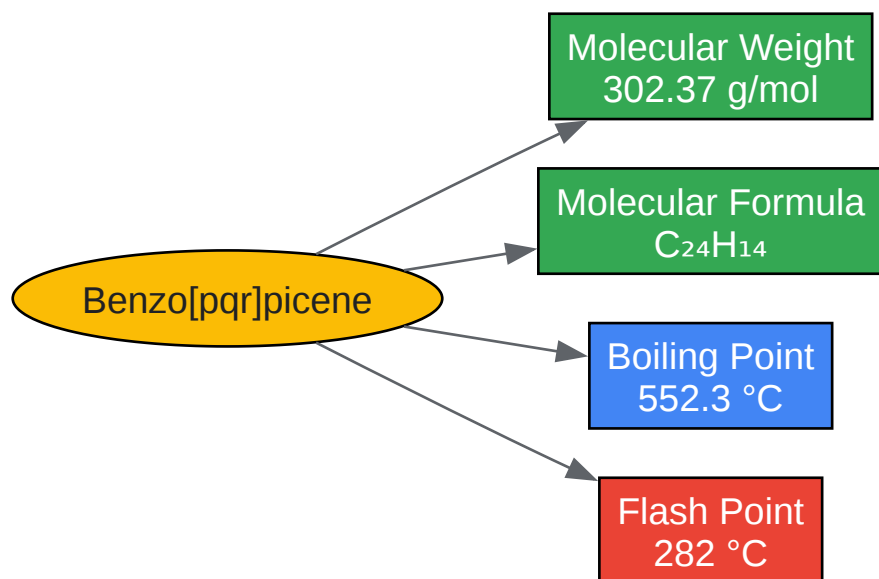
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The table below summarizes the basic identification and physical property data available for **Benzo[*pqr*]picene**, which may be useful for research planning [1] [2].

Property	Value
CAS Registry Number	189-96-8 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>14</sub> [1] [2]
Molecular Weight	302.37 g/mol [1] [2]
IUPAC Name	benzo[ <i>pqr</i> ]picene [1]
Synonym	Naphtho[1,2- <i>a</i> ]pyrene [1]
Density	1.313 g/cm <sup>3</sup> (Calculated) [1] [2]
Boiling Point	552.3°C at 760 mmHg (Calculated) [1] [2]
Flash Point	282°C (Calculated) [1]

## Property Relationship Diagram

While a synthesis flowchart isn't possible, the diagram below illustrates the relationship between the known properties of **Benzo[*pqr*]picene**, which are foundational for any experimental work.



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This diagram maps the core identifying and safety-related physical properties of the compound.

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## References

1. CAS 189-96-8 Benzo [ *pqr* ] picene - Alfa Chemistry [[alfa-chemistry.com](http://alfa-chemistry.com)]
2. CAS # 189-96-8, Benzo ( *pqr* ) Picene : more information. [[chemblink.com](http://chemblink.com)]

To cite this document: Smolecule. [Available Chemical Data for Benzo[*pqr*]picene]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1513510#benzo-pqr-picene-synthesis-protocols>]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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